

PdCl(crotyl)Amphos CAS number and supplier information

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An In-Depth Technical Guide to **PdCl(crotyl)Amphos**: Properties, Suppliers, and Applications in Cross-Coupling Reactions

This technical guide provides essential information for researchers, scientists, and drug development professionals on the palladium precatalyst, Chloro(crotyl)[di-tert-butyl(4-dimethylaminophenyl)phosphine]palladium(II), commonly referred to as **PdCI(crotyl)Amphos**. This catalyst has demonstrated significant utility in facilitating carbon-carbon (C-C) and carbon-nitrogen (C-N) bond formation, crucial transformations in synthetic organic chemistry and pharmaceutical development.

Core Properties and Supplier Information

PdCI(crotyl)Amphos is an air-stable, π -allyl palladium complex that serves as a precursor to the active monoligated Pd(0) species required for catalytic cross-coupling reactions.[1][2] Its design allows for easy activation and efficient delivery of the bulky, electron-rich Amphos ligand, which can hinder the formation of undesirable side products.[1]

Chemical Identifiers and Properties



Property	Value	Reference
CAS Number	1334497-06-1	[1][3][4][5][6]
Molecular Formula	C20H35CINPPd	[3]
Molecular Weight	493.32 g/mol	[3][4]
Synonyms	Chloro(crotyl)[di-tert-butyl(4-dimethylaminophenyl)phosphine]palladium(II), Crotyl(Amphos)palladium(II) chloride	[3]
Appearance	White Powder	[4]

Supplier Information

Supplier	Product Name	Catalog Number
Johnson Matthey	AmPhos Pd(crotyl)Cl	Pd-161
Thermo Fisher Scientific (Alfa Aesar)	PdCl(crotyl)Amphos	047216.03 / AA4721603
CymitQuimica	PdCl(crotyl)Amphos	02-047216
Labware E-shop	PdCl(crotyl)Amphos	047216.03

Applications in Cross-Coupling Reactions

PdCI(crotyl)Amphos and related Amphos-ligated palladium complexes are effective catalysts for several key cross-coupling reactions, including:

- Buchwald-Hartwig Amination: The Amphos ligand has proven to be efficient in the amination
 of aryl chlorides.[1] Studies have shown that crotyl-based catalysts can exhibit higher activity
 in C-N bond formation compared to their allyl counterparts.
- Suzuki-Miyaura Coupling: This catalyst is also utilized in Suzuki-Miyaura coupling reactions,
 which form C-C bonds between organoboron compounds and organic halides or triflates.



While a specific protocol for **PdCl(crotyl)Amphos** was not found, a detailed procedure for the closely related PdCl2(Amphos)2 is provided below, which can serve as an excellent starting point for optimization.

Experimental Protocols

The following is a detailed experimental protocol for a Suzuki-Miyaura cross-coupling reaction using a related Amphos-palladium catalyst, which can be adapted for use with **PdCl(crotyl)Amphos**.

Suzuki-Miyaura Cross-Coupling of 3-Amino-2-chloropyridine with 2-Methylphenylboronic Acid[3][5]

Materials:

- 3-Amino-2-chloropyridine
- 2-Methylphenylboronic Acid
- PdCl2(Amphos)2 (or an equivalent molar percentage of PdCl(crotyl)Amphos)
- Potassium Carbonate (K2CO3)
- Toluene
- · Deionized Water
- Ethyl Acetate
- 1 M Sodium Hydroxide (NaOH) solution
- Brine
- Anhydrous Sodium Sulfate (Na2SO4)

Procedure:



- To a reaction vessel, add 3-amino-2-chloropyridine (0.8 g, 6.2 mmol), 2-methylphenylboronic acid (1.0 g, 7.4 mmol, 1.2 eq.), PdCl2(Amphos)2 (0.044 g, 0.062 mmol, 1 mol%), and potassium carbonate (1.3 g, 9.4 mmol, 1.5 eq.).[3][5]
- Add toluene (20 mL) and deionized water (2 mL) to the vessel.[3][5]
- Purge the reaction vessel with an inert atmosphere (e.g., Nitrogen or Argon).[3][5]
- Heat the reaction mixture to 90 °C and maintain for 5 hours with stirring.[3][5]
- Monitor the reaction progress by Thin Layer Chromatography (TLC).[3][5]
- Once the reaction is complete, cool the mixture to room temperature.[3][5]
- Add water (20 mL) and extract the product with ethyl acetate.[3][5]
- Wash the organic layer sequentially with 1 M NaOH solution and brine.[3][5]
- Dry the organic layer over anhydrous sodium sulfate and filter.[3][5]
- Concentrate the filtrate under reduced pressure.[3][5]
- Purify the crude product by silica gel column chromatography (eluent: hexane:ethyl acetate = 1:1) to yield the desired product.[3][5]

Reaction Mechanism and Catalytic Cycle

The generally accepted mechanism for palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, involves a catalytic cycle consisting of three main steps: oxidative addition, transmetalation, and reductive elimination.[2][7] The **PdCl(crotyl)Amphos** precatalyst is activated in the presence of a base to form the active L1Pd(0) species, which then enters the catalytic cycle.[2]

Caption: General catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

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